

A Comparative Guide to Allyl Methyl Sulfone and Allyl Methyl Sulfide in Synthesis

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Compound of Interest

Compound Name: *Allyl methyl sulfone*

Cat. No.: *B095783*

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In the landscape of synthetic organic chemistry, the choice of reagents and building blocks is paramount to the success of a synthetic campaign. Allyl-containing compounds are particularly valuable due to the versatile reactivity of the allyl group. This guide provides a detailed comparison of two key allylic sulfur compounds: **allyl methyl sulfone** and allyl methyl sulfide. While structurally similar, the difference in the oxidation state of the sulfur atom imparts distinct electronic properties, leading to divergent reactivity and applications in synthesis.

At a Glance: Key Differences

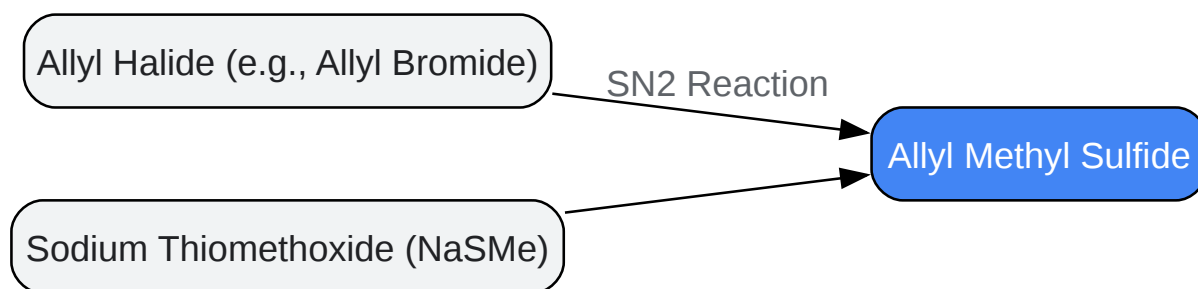
Feature	Allyl Methyl Sulfide	Allyl Methyl Sulfone
Formula	C ₄ H ₈ S	C ₄ H ₈ O ₂ S
Molecular Weight	88.17 g/mol	120.17 g/mol
Sulfur Oxidation State	-2	+2
Electronic Nature of the Allyl Group	Electron-rich	Electron-deficient
Primary Reactivity	Nucleophilic sulfur, soft electrophile at the allylic position	Pronounced electrophilicity at the β - and γ -carbons, precursor to stabilized carbanions
Key Applications	Precursor to allyl methyl sulfone, limited direct use in complex synthesis	Julia-Kocienski olefination, Ramberg-Bäcklund reaction, Michael acceptor, allylic alkylation

Synthesis of Allyl Methyl Sulfide and Allyl Methyl Sulfone

The synthesis of these two compounds is intrinsically linked, as **allyl methyl sulfone** is most commonly prepared by the oxidation of allyl methyl sulfide.

Synthesis of Allyl Methyl Sulfide

A straightforward method for the synthesis of allyl methyl sulfide involves the nucleophilic substitution of an allyl halide with a thiolate.

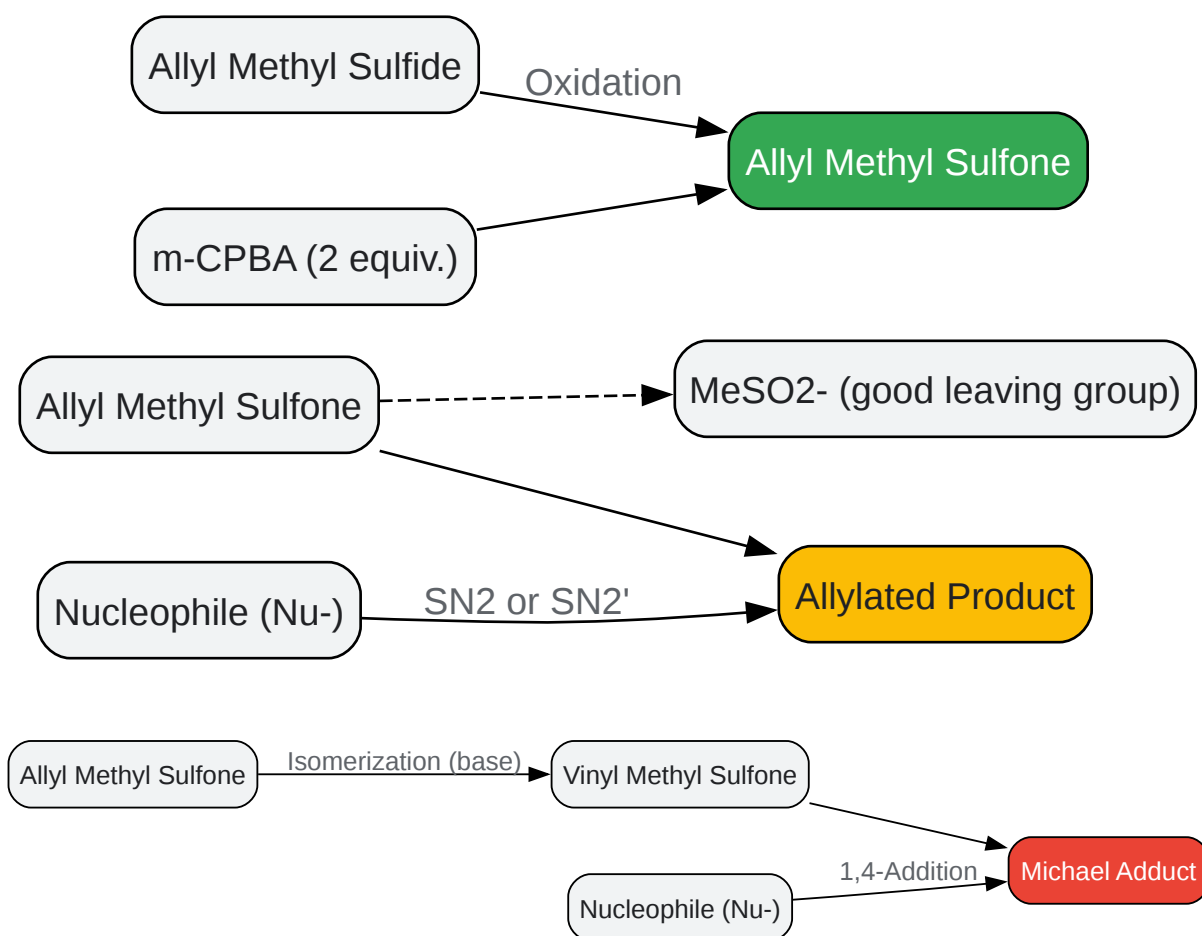


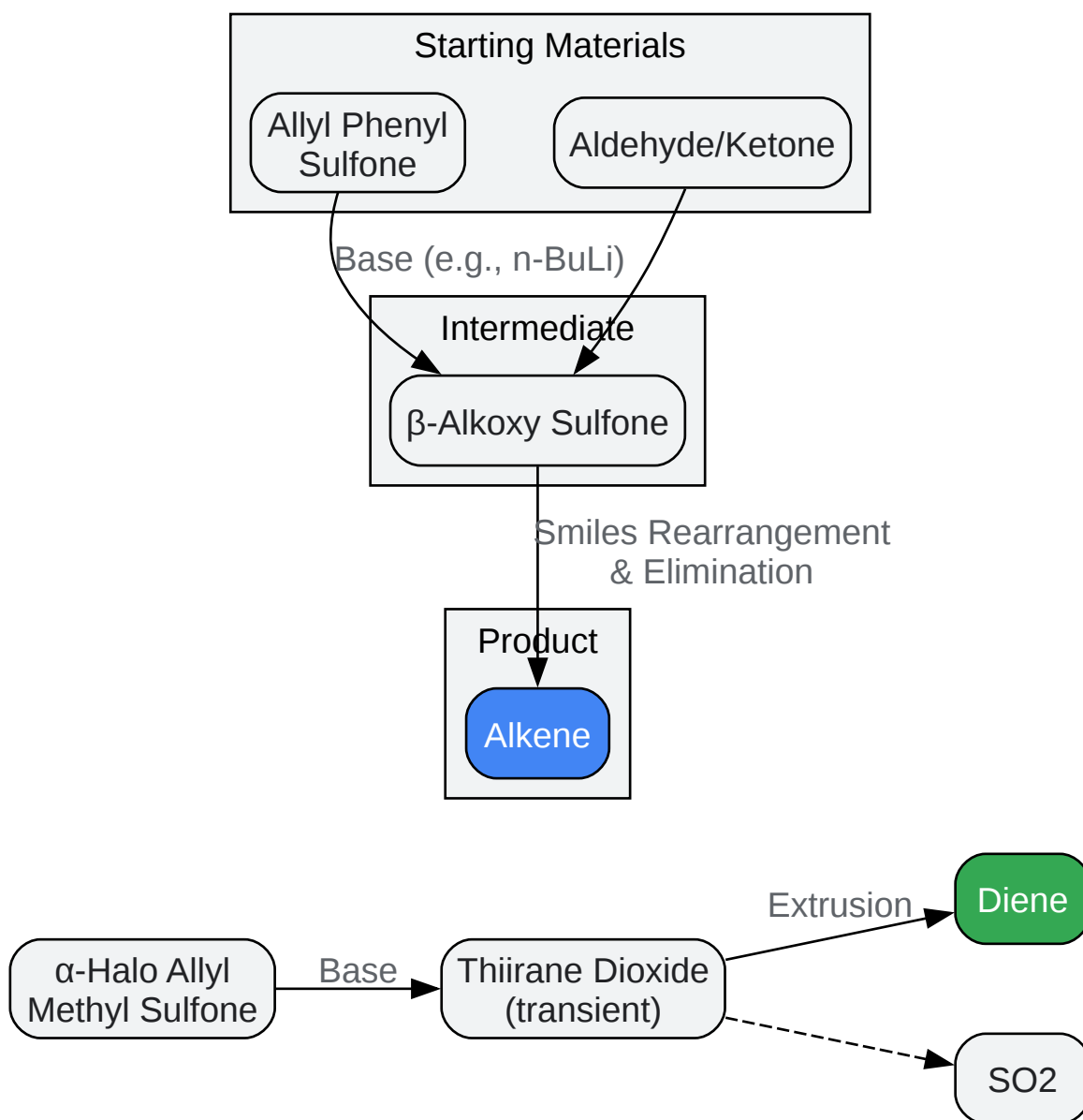
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Caption: Synthesis of Allyl Methyl Sulfide.

Synthesis of Allyl Methyl Sulfone

The oxidation of allyl methyl sulfide to **allyl methyl sulfone** can be achieved using various oxidizing agents. A common and effective method utilizes meta-chloroperoxybenzoic acid (m-CPBA).





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